

1-Pentadecanethiol: A Comprehensive Technical Guide for Advanced Research and Development

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Compound of Interest

Compound Name: 1-Pentadecanethiol

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the long-chain alkyl thiol, **1-Pentadecanethiol**. This document provides a thorough examination of its nomenclature, physicochemical properties, synthesis, and analysis, with a particular focus on its pivotal role in the formation of self-assembled monolayers (SAMs) and its emerging applications in the pharmaceutical and biomedical fields.

Section 1: Nomenclature and Identification

1-Pentadecanethiol is a long-chain aliphatic thiol that is also known by several other names in scientific literature and commercial catalogs. Accurate identification is crucial for procurement, regulatory compliance, and unambiguous scientific communication.

Table 1: Alternate Names and Chemical Identifiers for **1-Pentadecanethiol**

Identifier Type	Value	Source(s)
Systematic IUPAC Name	pentadecane-1-thiol	[1]
Common Synonyms	Pentadecyl Mercaptan	[2][3]
n-Pentadecylthiol		
1-Mercaptopentadecane		
CAS Number	25276-70-4	[1][2]
EC Number	246-785-5	[4]
PubChem CID	91373	[5]
MDL Number	MFC00059147	[4]
Linear Formula	CH ₃ (CH ₂) ₁₄ SH	[4]
Molecular Formula	C ₁₅ H ₃₂ S	[2]
InChI Key	IGMQODZGDORXEN- UHFFFAOYSA-N	[4]

Section 2: Physicochemical Properties

The utility of **1-Pentadecanethiol** in various applications is dictated by its distinct physicochemical properties, which are summarized below.

Table 2: Physicochemical Properties of **1-Pentadecanethiol**

Property	Value	Source(s)
Molecular Weight	244.48 g/mol	[2][4]
Appearance	Colorless liquid	[6]
Odor	Characteristic thiol odor	[6]
Boiling Point	325 °C (lit.)	[4][5]
Melting Point	22 °C	[5]
Density	0.847 g/mL at 25 °C (lit.)	[4]
Flash Point	110 °C (closed cup)	[4]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and ether.	[6]
Refractive Index (n _{20/D})	1.462 (lit.)	[4]

Section 3: Synthesis of 1-Pentadecanethiol

The synthesis of long-chain alkyl thiols like **1-Pentadecanethiol** can be achieved through several established organic chemistry routes. The choice of method often depends on the starting materials' availability, desired purity, and reaction scale. Below is a representative protocol based on the nucleophilic substitution of an alkyl halide.

Experimental Protocol: Synthesis via Alkylation of Sodium Hydrosulfide

This method involves the reaction of 1-bromopentadecane with sodium hydrosulfide (NaSH).

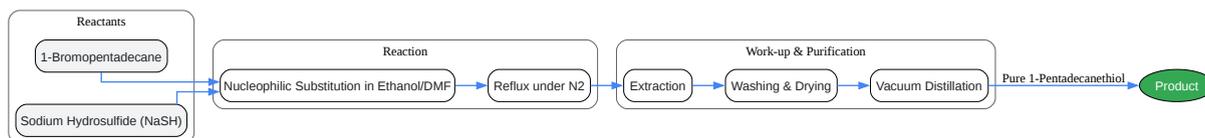
Causality of Experimental Choices:

- **Nucleophilic Substitution:** This is a fundamental and reliable method for forming carbon-sulfur bonds. The hydrosulfide ion (SH⁻) is a potent nucleophile that readily displaces the bromide leaving group from the primary alkyl halide.

- **Solvent:** A polar aprotic solvent like dimethylformamide (DMF) is often chosen to dissolve both the ionic nucleophile and the organic substrate, facilitating the reaction. Ethanol can also be used.
- **Inert Atmosphere:** Thiols can be susceptible to oxidation, especially at elevated temperatures. Conducting the reaction under an inert atmosphere (e.g., nitrogen or argon) minimizes the formation of disulfide byproducts.

Step-by-Step Methodology:

- **Preparation:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve sodium hydrosulfide in a suitable solvent like ethanol. The flask should be purged with an inert gas.
- **Addition of Alkyl Halide:** Slowly add 1-bromopentadecane to the stirred solution at room temperature.
- **Reaction:** Gently heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding water and extract the product with an organic solvent such as diethyl ether or hexane.
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude **1-Pentadecanethiol** can be further purified by vacuum distillation or column chromatography to yield the final product.



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Caption: Synthetic workflow for **1-Pentadecanethiol**.

Section 4: Analytical Methodologies

Accurate characterization and quantification of **1-Pentadecanethiol** are essential for quality control and research applications. Gas chromatography and High-Performance Liquid Chromatography are two powerful techniques for this purpose.

Gas Chromatography (GC)

GC is well-suited for the analysis of volatile compounds like **1-Pentadecanethiol**.^[3]

Experimental Protocol: GC Analysis

- Sample Preparation: Prepare a dilute solution of **1-Pentadecanethiol** in a volatile organic solvent such as hexane or dichloromethane.
- Instrumentation: Use a gas chromatograph equipped with a flame ionization detector (FID) and a capillary column suitable for separating nonpolar compounds (e.g., a polydimethylsiloxane-based stationary phase).
- GC Conditions:
 - Injector Temperature: 250 °C
 - Detector Temperature: 280 °C

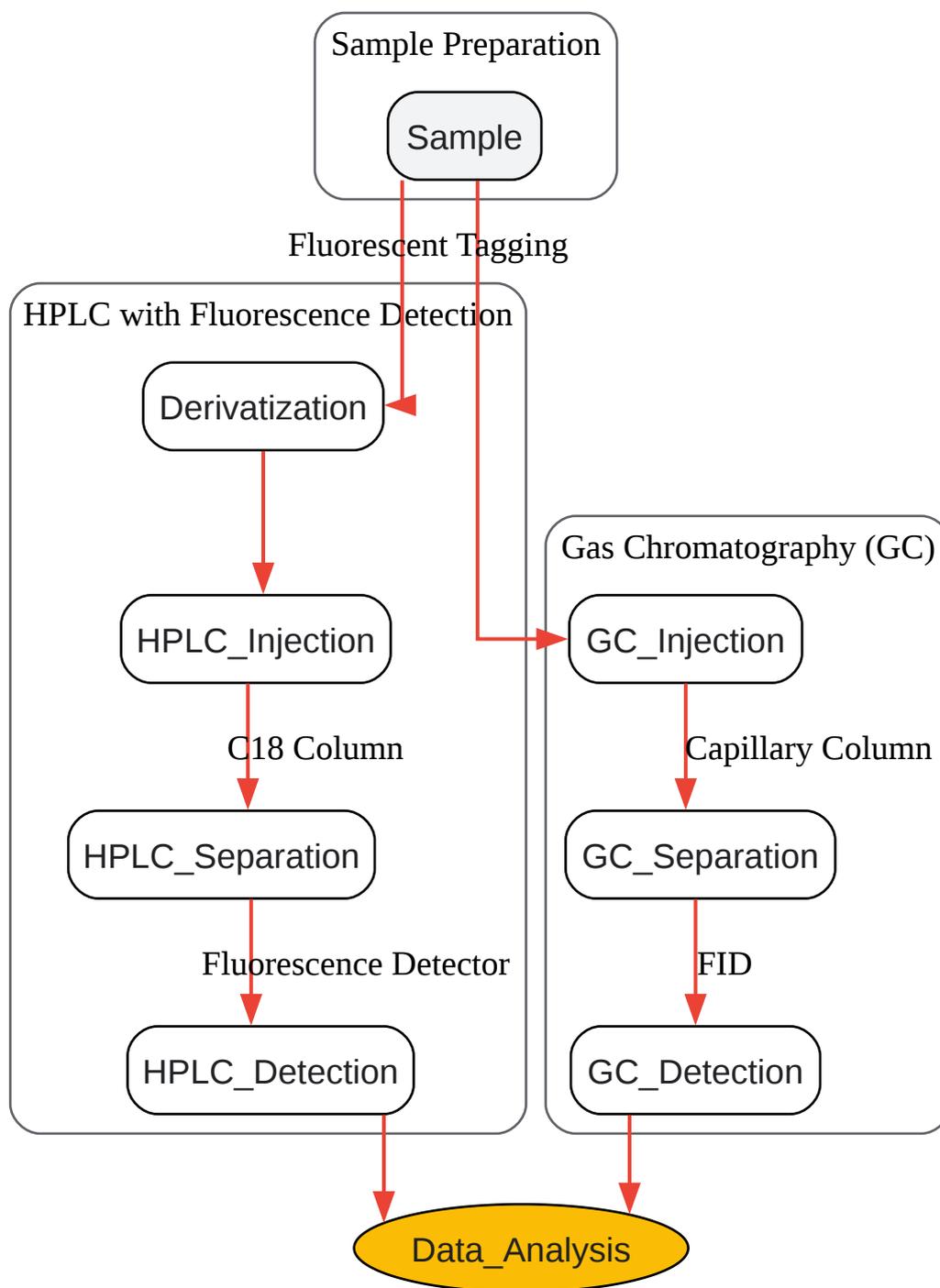
- Oven Temperature Program: Start at 100 °C, hold for 2 minutes, then ramp at 10 °C/min to 250 °C and hold for 10 minutes.[7]
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Analysis: Inject a small volume (e.g., 1 µL) of the prepared sample. The retention time of the peak corresponding to **1-Pentadecanethiol** is used for identification, and the peak area is used for quantification against a calibration curve prepared from standards of known concentration.

High-Performance Liquid Chromatography (HPLC) with Fluorescence Detection

For enhanced sensitivity and selectivity, especially in complex matrices, HPLC with fluorescence detection is a powerful alternative.[8] Since thiols are not naturally fluorescent, a pre-column derivatization step is required.[9]

Experimental Protocol: HPLC-FD Analysis

- Derivatization: React the **1-Pentadecanethiol** sample with a fluorescent labeling agent such as monobromobimane (mBBr) or ammonium 7-fluoro-2,1,3-benzoxadiazole-4-sulfonate (SBD-F) to form a highly fluorescent derivative.[8]
- Instrumentation: Use a reverse-phase HPLC system with a C18 column and a fluorescence detector.
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., acetate or citrate buffer) and an organic solvent like methanol or acetonitrile is typically employed.[1][8]
- Detection: Set the excitation and emission wavelengths of the fluorescence detector to the optimal values for the specific fluorescent derivative formed.
- Analysis: The derivatized **1-Pentadecanethiol** is identified by its retention time and quantified based on its fluorescence intensity relative to a standard curve.



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Caption: Analytical workflows for **1-Pentadecanethiol**.

Section 5: Applications in Research and Drug Development

The long alkyl chain and the reactive thiol headgroup of **1-Pentadecanethiol** make it a valuable molecule in materials science and biomedicine.

Self-Assembled Monolayers (SAMs)

The primary application of **1-Pentadecanethiol** is in the formation of self-assembled monolayers (SAMs) on noble metal surfaces, particularly gold.^[2] The strong affinity of the sulfur atom for gold drives the spontaneous organization of the molecules into a dense, ordered layer.^[10] These SAMs can be used to precisely control the surface properties of materials, such as wettability and biocompatibility.^[11]

Experimental Protocol: Formation of **1-Pentadecanethiol** SAMs on Gold

- **Substrate Preparation:** A clean gold substrate is paramount for the formation of a high-quality SAM. This can be achieved by cleaning the substrate with piranha solution (a mixture of sulfuric acid and hydrogen peroxide; extreme caution is advised), followed by rinsing with deionized water and ethanol, and drying under a stream of nitrogen.
- **Solution Preparation:** Prepare a dilute solution (typically 1-10 mM) of **1-Pentadecanethiol** in a high-purity solvent such as ethanol.
- **Immersion:** Immerse the clean gold substrate into the thiol solution.^[11] The self-assembly process begins immediately.
- **Incubation:** Allow the substrate to remain in the solution for an extended period (typically 18-24 hours) to ensure the formation of a well-ordered and densely packed monolayer.^[11]
- **Rinsing and Drying:** After incubation, remove the substrate from the solution, rinse thoroughly with fresh solvent (ethanol) to remove any non-chemisorbed molecules, and dry with nitrogen.

Characterization of SAMs:

- **Contact Angle Goniometry:** To assess the hydrophobicity and surface energy of the SAM.

- Ellipsometry: To measure the thickness of the monolayer.
- Atomic Force Microscopy (AFM): To visualize the surface topography and morphology of the SAM.[12]
- X-ray Photoelectron Spectroscopy (XPS): To confirm the chemical composition and the bonding of the thiol to the gold surface.[12]

Drug Development and Biomedical Applications

The ability of **1-Pentadecanethiol** to form robust SAMs opens up possibilities in drug development:

- Drug Delivery Systems: Thiol-functionalized surfaces and nanoparticles can be used to create controlled-release drug delivery systems.[13][14] The thiol group can act as an anchor for attaching drug molecules or targeting ligands.
- Biocompatible Coatings: SAMs of long-chain alkanethiols can create biocompatible surfaces on medical implants and biosensors, reducing non-specific protein adsorption and improving device performance.[11]
- Inhibitors of Metallo- β -lactamases: The thiol group is a known zinc chelator and can inhibit metallo- β -lactamases, which are enzymes that confer antibiotic resistance to bacteria.[15] This suggests a potential, though less direct, role for thiol-containing molecules in combating multidrug-resistant bacteria.

Section 6: Safety and Handling

1-Pentadecanethiol, like other thiols, requires careful handling due to its potential hazards and strong odor.

- Handling: Work in a well-ventilated fume hood.[16] Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[16][17]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from oxidizing agents.[16][17]

- First Aid:
 - Skin Contact: Immediately wash off with soap and plenty of water.[16]
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[16]
 - Inhalation: Move the person into fresh air.[16]
 - Ingestion: Rinse mouth with water.[16] Seek medical attention if symptoms persist.

Section 7: Conclusion

1-Pentadecanethiol is a versatile long-chain alkyl thiol with well-defined physicochemical properties and established synthetic and analytical protocols. Its primary application in the formation of self-assembled monolayers provides a powerful tool for tailoring surface properties at the molecular level. This capability, in turn, is driving innovative research in drug delivery, biocompatible materials, and biosensing, making **1-Pentadecanethiol** a molecule of significant interest to the scientific and drug development communities.

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